

Selmid Compound: A Technical Overview for Chemical and Pharmaceutical Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Selmid
CAS No.:	70985-43-2
Cat. No.:	B12806127

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Initial Summary: The compound referred to as "**Selmid**" is identified in chemical databases as a specific molecule with the CAS number 70985-43-2 and the chemical name Diethylaminomethylmaleopimaric acid imide diethylamine salt.[1] While some sources suggest it is being explored for therapeutic potential, a comprehensive review of publicly available scientific literature and clinical trial databases does not yield evidence of its progression as a pharmaceutical agent.[2] The predominant application of **Selmid** appears to be in the field of synthetic chemistry as a ligand in catalysis.[2] This guide provides a detailed overview of its known chemical properties and applications, and addresses the current lack of data in the context of drug development.

Chemical and Physical Properties

Selmid is a complex organic molecule with the molecular formula C₃₃H₅₅N₃O₄.[1] Its key identifiers and computed properties are summarized in the table below, based on data from publicly accessible chemical databases.

Property	Value	Source
CAS Number	70985-43-2	[1]
Molecular Formula	C33H55N3O4	[1]
Molecular Weight	557.8 g/mol	[1]
IUPAC Name	N-ethylethanamine;methyl (1S,4R,5R,9R,10R,12R,13R,17R)-15-(diethylaminomethyl)-9-methyl-14,16-dioxo-18-propan-2-yl-15-azapentacyclo[10.5.2.0 ^{1,10} .0 ^{4,9} .0 ^{13,17}]nonadec-18-ene-5-carboxylate	[1]
Synonyms	Diethylaminomethylmaleopimaric acid imide diethylamine salt	[1]

Application in Synthetic Chemistry

The most well-documented application of **Selmid** is as a synthetic organosulfur compound used in catalytic systems.[2] Its structure, featuring a phosphine-alkene hybrid ligand backbone, allows it to act as a strong σ -donor and π -acceptor, which is beneficial for transition metal catalysis.[2] This property makes it versatile for reactions such as hydrogenation and olefin metathesis.[2]

Comparative Catalytic Performance

Quantitative data available from Benchchem highlights its efficiency in comparison to other established catalysts.[2]

Reaction Type	Catalyst System	Metric	Value	Comparator Catalyst	Comparator Value
Hydrogenation	Selmid-Rh	Turnover Frequency (TOF)	1,200 h ⁻¹	Wilkinson's Catalyst	450 h ⁻¹
Olefin Metathesis	Selmid-Ru	Turnover Number (TON)	12,000	Grubbs Catalyst	8,500

Potential Biological and Therapeutic Applications

While it is stated that **Selmid** is being studied for its potential biological activities and explored for therapeutic use, there is a notable absence of published research in peer-reviewed journals to substantiate these claims.^[2] Searches for pharmacological data, mechanism of action studies in biological systems, or any preclinical or clinical trial results for **Selmid** (CAS 70985-43-2) have not yielded any specific information. Therefore, for researchers in drug development, it should be considered a compound with unsubstantiated therapeutic potential at this time.

Experimental Protocols

Given the lack of published biological studies, a relevant experimental protocol for **Selmid** cannot be provided in that context. However, based on its documented use in catalysis, a generalized protocol for a hydrogenation reaction is outlined below.

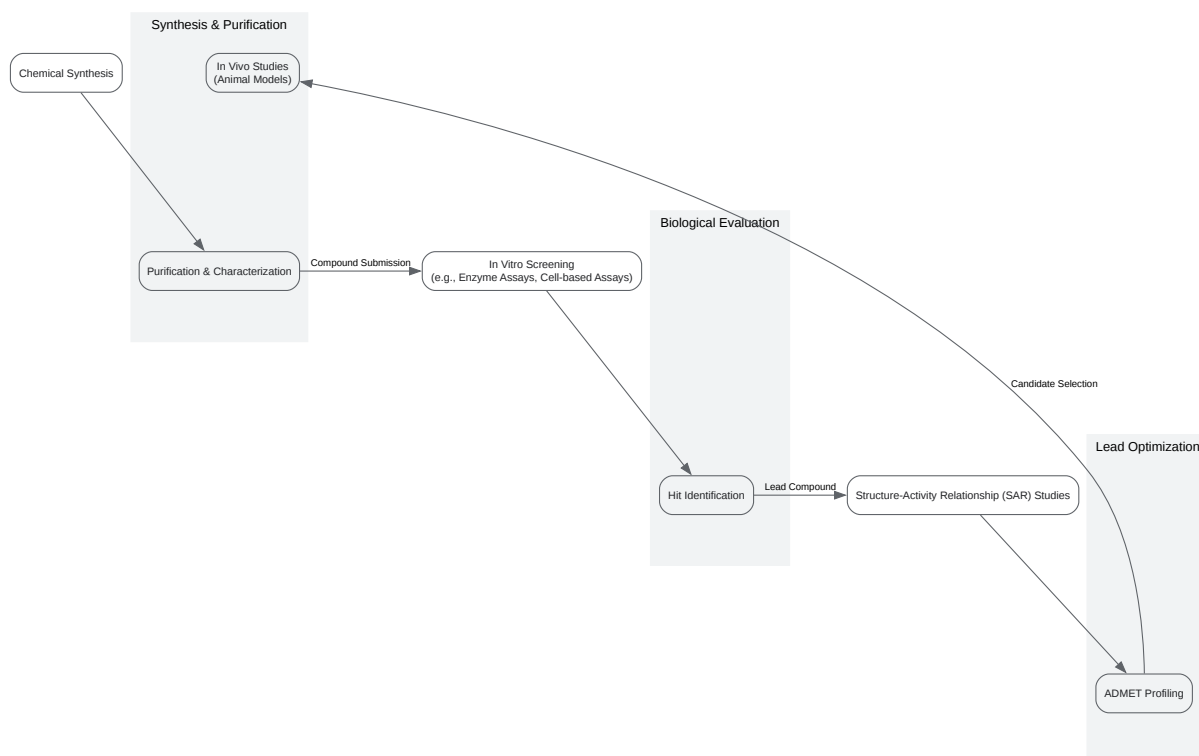
Generalized Protocol for Catalytic Hydrogenation of an Alkene

- **Catalyst Preparation:** In an inert atmosphere (e.g., using a glovebox or Schlenk line), the transition metal precursor (e.g., a rhodium source) and the **Selmid** ligand are dissolved in an appropriate anhydrous, deoxygenated solvent (e.g., toluene or dichloromethane) in a reaction vessel equipped with a magnetic stirrer. The mixture is stirred at room temperature for a specified time to allow for the formation of the active catalyst complex.
- **Reaction Setup:** The substrate (the alkene to be hydrogenated) is added to the reaction vessel. The vessel is then sealed and connected to a hydrogen gas source.

- **Hydrogenation:** The reaction vessel is purged with hydrogen gas. The reaction is then stirred under a positive pressure of hydrogen (typically 1-10 atm) at a controlled temperature (e.g., room temperature to 80°C).
- **Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or Nuclear Magnetic Resonance (NMR) spectroscopy by taking aliquots from the reaction mixture at regular intervals.
- **Work-up and Isolation:** Upon completion of the reaction, the hydrogen pressure is released, and the solvent is removed under reduced pressure. The residue is then purified using an appropriate method, such as column chromatography on silica gel, to isolate the hydrogenated product.
- **Characterization:** The structure and purity of the final product are confirmed by spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, Mass Spectrometry).

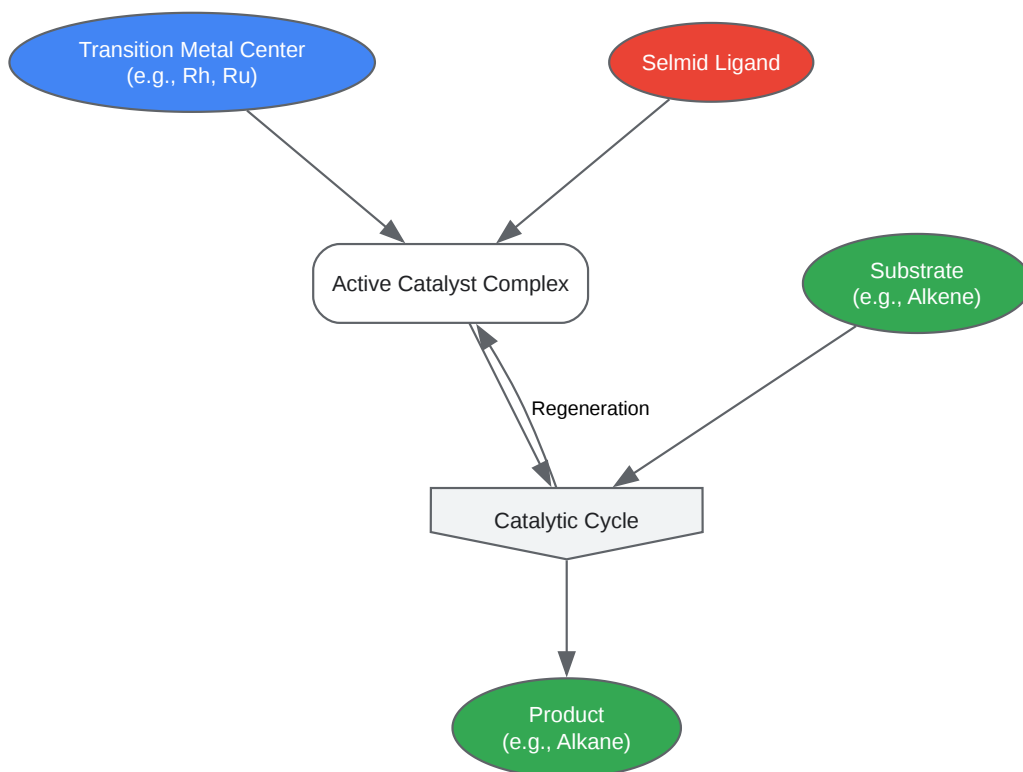
Visualizations

The following diagrams illustrate conceptual workflows and relationships relevant to the study and application of a compound like **Selmid**.



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Caption: Generalized workflow for the synthesis and biological evaluation of a novel chemical compound.



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Caption: Conceptual diagram of **Selmid**'s role as a ligand in forming an active transition metal catalyst.

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References

- 1. Synthesis and biological evaluation of novel selenonucleosides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Selmid | 70985-43-2 | Benchchem [benchchem.com]

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